

A Comprehensive Technical Guide to the Chemical Properties of Potassium Selenate

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Compound of Interest

Compound Name: Potassium selenate

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This in-depth technical guide provides a detailed overview of the core chemical properties of **potassium selenate** (K_2SeO_4). The information is presented to support research, scientific analysis, and drug development applications, with a focus on quantitative data, experimental methodologies, and visual representations of its synthesis and structure.

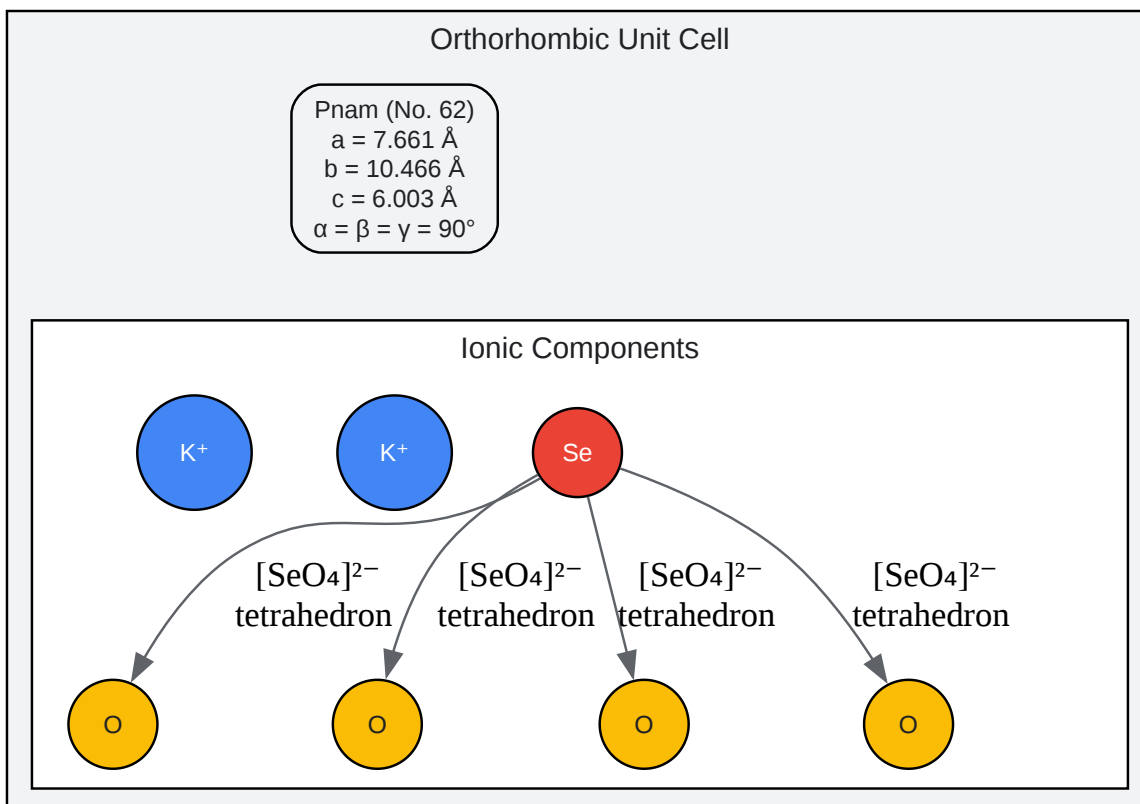
Core Chemical and Physical Properties

Potassium selenate is an odorless, hygroscopic white solid.^[1] It is the potassium salt of selenic acid and is encountered as colorless crystals.^{[1][2]} Key quantitative properties of **potassium selenate** are summarized in the table below for easy reference and comparison.

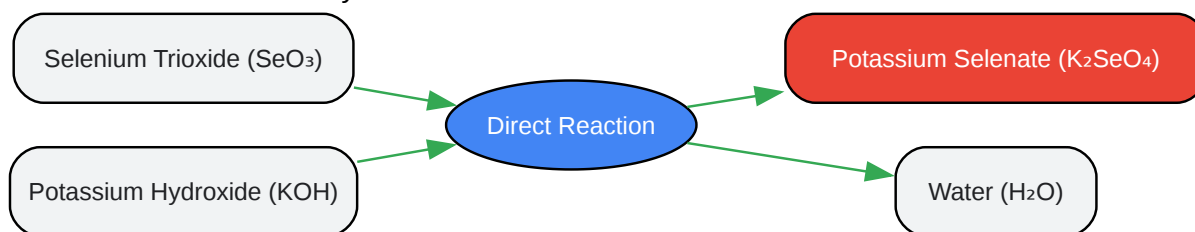
Property	Value	References
Molecular Formula	K ₂ SeO ₄	[1]
Molar Mass	221.17 g/mol	[3]
Appearance	Colorless crystals or white powder	[1][2][4]
Odor	Odorless	[1]
Density	3.07 g/cm ³	[1][2]
Melting Point	1020 °C	[5]
Solubility in Water	107.5 g/100 mL at 0 °C	[5]
111 g/100 mL at 20 °C	[5]	
122.2 g/100 mL at 100 °C	[5]	

Crystal Structure

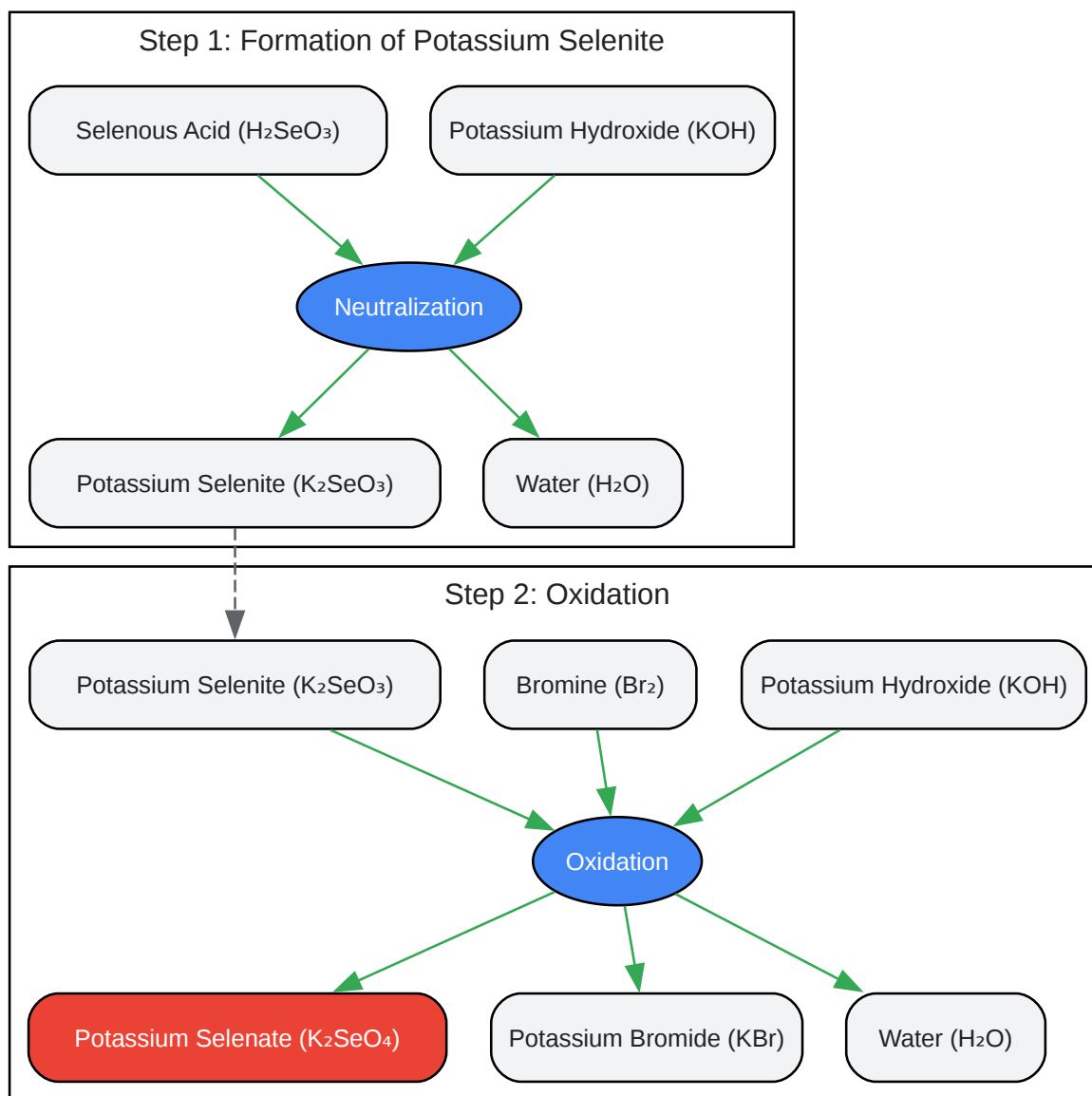
Potassium selenate crystallizes in an orthorhombic system.[1] The crystal structure has been determined with the Hermann-Mauguin space group symbol Pnam and space group number 62.[3] The lattice parameters are reported as a = 7.661 Å, b = 10.466 Å, and c = 6.003 Å, with α, β, and γ angles all being 90°.[3]

Crystal Structure of Potassium Selenate (K_2SeO_4)

Synthesis of Potassium Selenate: Method 1



Synthesis of Potassium Selenate: Method 2



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